

Personal protective equipment for handling BMS-196085

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Compound of Interest

Compound Name: BMS-196085

Cat. No.: B1667181

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Essential Safety and Handling Guide for BMS-196085

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **BMS-196085**, a sulfanilamide derivative and a potent, selective β 3-adrenergic receptor agonist with partial agonist activity at the β 1 receptor.[1][2][3] Given that a specific Safety Data Sheet (SDS) is not publicly available, a conservative approach assuming the compound is hazardous is mandatory.[4] All procedures should be performed under the assumption that the compound has unknown toxicity.

Hazard Assessment and Control

BMS-196085's classification as a sulfanilamide derivative suggests a potential for allergic reactions in susceptible individuals.[5] As a β -adrenergic receptor agonist, it may exert cardiovascular effects such as changes in heart rate and blood pressure.[6][7] Therefore, minimizing exposure through all potential routes—inhalation, skin contact, ingestion, and injection—is paramount.[4]

A hierarchy of controls must be implemented:

- Engineering Controls: These are the primary line of defense and are designed to remove the hazard at the source.^[4]
 - Chemical Fume Hood: All handling of **BMS-196085** powder and preparation of solutions must be conducted in a certified chemical fume hood.^[4]
 - Ventilation: Ensure the laboratory has adequate general ventilation.
 - Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.
- Administrative Controls: These are work practices that reduce or prevent exposure.^[4]
 - Restricted Access: Only trained and authorized personnel should have access to areas where **BMS-196085** is handled and stored.
 - Minimize Quantities: Use the smallest possible quantity of the compound for all experiments.
 - Designated Area: All work with **BMS-196085** should be performed in a designated and clearly marked area.
- Personal Protective Equipment (PPE): PPE is the final barrier of protection and must be used in conjunction with engineering and administrative controls.^[4]

Personal Protective Equipment (PPE) Summary

The following table summarizes the recommended PPE for handling **BMS-196085**.

PPE Category	Specification	Purpose
Hand Protection	Nitrile or neoprene gloves (double-gloving recommended)	To prevent skin contact with the compound.
Eye Protection	ANSI Z87.1-compliant safety glasses or goggles	To protect against splashes and airborne particles.
Body Protection	A lab coat (flame-resistant if flammable solvents are used)	To protect personal clothing and skin from contamination.
Respiratory Protection	A fit-tested N95 respirator (minimum for handling solids)	To prevent inhalation of airborne particles. A higher level of protection, such as a full-face respirator or a powered air-purifying respirator (PAPR), may be necessary if there is a risk of aerosol generation that cannot be contained within a fume hood.
Foot Protection	Closed-toe, non-perforated, and chemically resistant shoes	To protect feet from spills.

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol provides a general methodology for preparing a stock solution of **BMS-196085**.

Compound Information:

Property	Value
Molecular Formula	C ₂₄ H ₂₆ F ₂ N ₂ O ₅ S[8]
Molecular Weight	492.54 g/mol [8]
Appearance	Powder[8]
Storage (Solid)	-20°C for long-term storage[8][9]
Storage (Solution)	-80°C is recommended[9]

Materials:

- **BMS-196085** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Calibrated pipettes and sterile tips

Procedure:

- Pre-Weighing Preparation: Allow the vial containing **BMS-196085** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent moisture condensation.[4]
- Calculation of Mass: To prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 492.54 \text{ g/mol} * 1000 \text{ mg/g} = 4.9254 \text{ mg}$
- Weighing the Compound: In a chemical fume hood, carefully weigh the calculated amount of **BMS-196085** on an analytical balance. Transfer the weighed powder into a sterile microcentrifuge tube.

- **Dissolution:** Add the appropriate volume of DMSO (in this case, 1 mL) to the microcentrifuge tube containing the compound.
- **Mixing:** Cap the tube tightly and vortex thoroughly for 1-2 minutes until the compound is completely dissolved.^[4] Visually inspect the solution to ensure no solid particles remain.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.^[4] Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C.

Operational and Disposal Plans

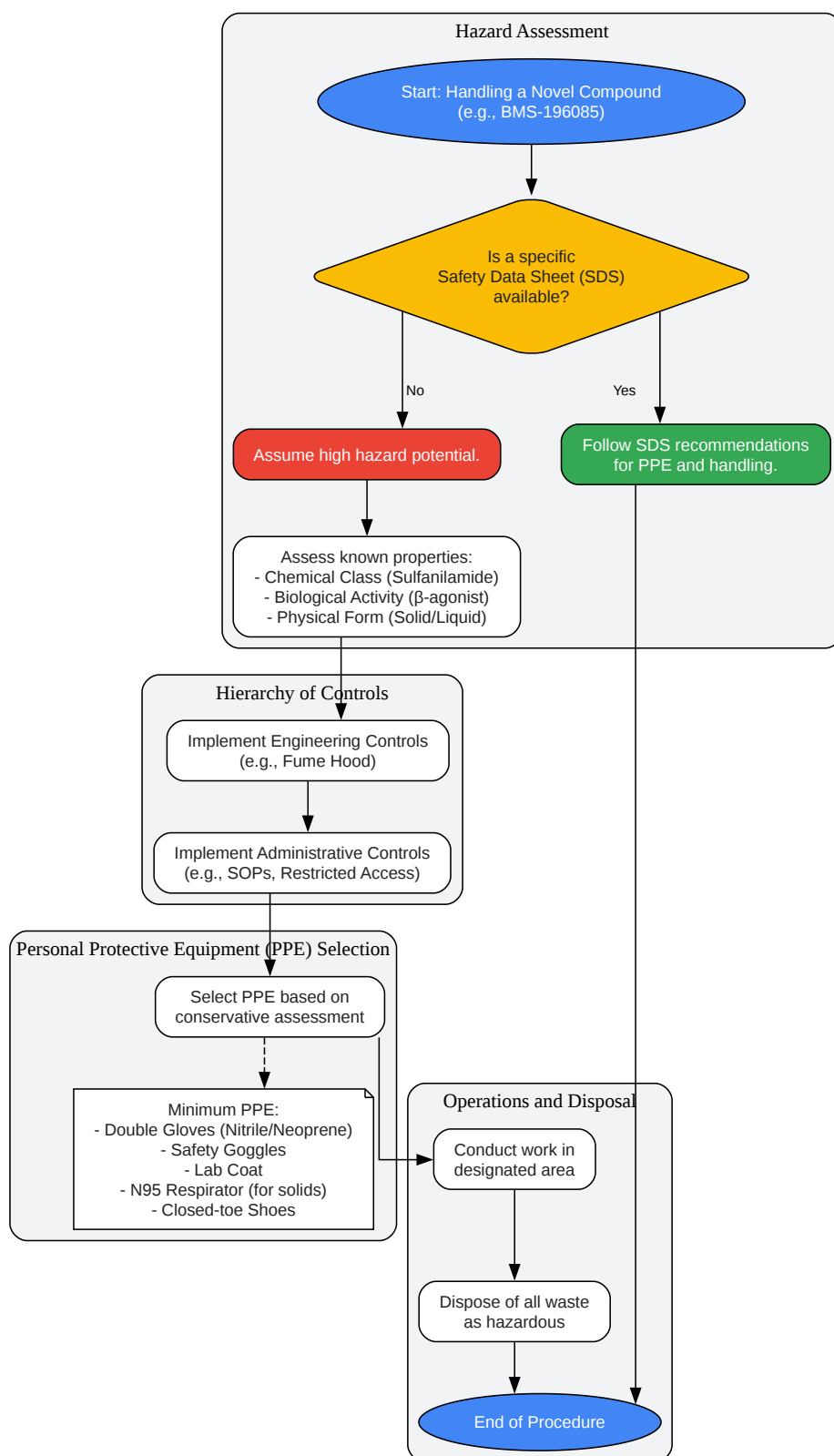
Spill Response:

- **Minor Spill (within a fume hood):** Use an appropriate absorbent material to contain the spill. Decontaminate the area and dispose of the waste in a sealed, labeled container as hazardous waste.
- **Major Spill:** Evacuate the area immediately and alert laboratory personnel and the institution's Environmental Health and Safety (EHS) office.

Waste Disposal:

All waste contaminated with **BMS-196085**, including disposable PPE, absorbent materials, and empty containers, must be treated as hazardous waste.^{[10][11]}

- **Waste Segregation:** Collect all **BMS-196085** waste in a dedicated, sealed, and clearly labeled container.^[11] Do not mix with other waste streams unless compatibility is known.^[10]
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste," the compound name (**BMS-196085**), the primary hazards (e.g., "Toxic"), and the date of accumulation.^[10]
- **Disposal:** The final disposal of **BMS-196085** waste must be handled by the institution's EHS office or a certified hazardous waste disposal contractor.^[11]



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Caption: Workflow for Hazard Assessment and PPE Selection for **BMS-196085**.

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